

Application Notes and Protocols for Acid Black 107 Dyeing

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These application notes provide detailed protocols and critical temperature parameters for the use of **Acid Black 107**, a 1:2 metal complex acid dye, in the dyeing of wool, silk, and nylon substrates. The information is intended for researchers, scientists, and professionals in the fields of textile science and drug development who utilize dyeing processes in their work.

Overview

Acid Black 107 is a water-soluble anionic dye valued for its excellent lightfastness and good leveling properties.[1] It is widely used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[2][3][4][5] The dyeing process is critically dependent on temperature and pH control to achieve optimal color yield, levelness, and fastness.

Quantitative Data Summary

The following tables summarize the recommended temperature parameters and their effects on the dyeing process for wool, silk, and nylon.

Table 1: Recommended Dyeing Temperature Parameters for Acid Black 107



Fiber Type	Initial Temperatur e	Ramping Rate	Final Dyeing Temperatur e	Holding Time	Cooling Procedure
Wool	40 - 50°C[6] [7]	1 - 2°C / minute[2]	90 - 100°C (near boil)[8] [9]	45 - 60 minutes[8]	Gradual cooling to 70 - 80°C before rinsing
Silk	40 - 50°C[10] [11]	1 - 2°C / minute	85 - 90°C (below simmer)	30 - 60 minutes[11] [12]	Gradual cooling to avoid fiber damage
Nylon	Room Temperature / 40°C[13]	1°C / minute (critical in 65- 85°C range) [13]	95 - 98°C[13]	30 - 60 minutes[14]	Cool to 70 - 80°C before rinsing[6]

Table 2: Influence of Temperature on Dye Exhaustion and Color Strength (K/S)



Fiber Type	Temperature Range	Effect on Exhaustion	Effect on K/S Value	Notes
Wool	55 - 95°C	Significant increase with temperature[15]	Increases with temperature	Higher temperatures enhance dye diffusion and fiber swelling.[15]
Silk	50 - 90°C	Increases with temperature	Increases with temperature	Optimal K/S values are typically achieved at temperatures that do not compromise the fiber's luster.[16]
Nylon	60 - 100°C	Increases with temperature[10]	Increases with temperature	The rate of dye uptake is highly sensitive to temperature changes, especially between 65°C and 85°C.[13]

Table 3: General Fastness Properties of Acid Black 107 (Rating 1-5, 5 being excellent)



Fastness Property	Wool	Silk	Nylon	Test Method (Example)
Wash Fastness	4-5	4-5[2]	4-5	ISO 105-C06[12]
Light Fastness	7-8[6]	6-7	6-7	ISO 105-B02[8]
Rubbing (Dry)	4-5[12]	4-5	4-5	ISO 105-X12[9]
Rubbing (Wet)	4-5[12]	4-5	4-5	ISO 105-X12[9]
Perspiration	4-5	4-5	4-5	ISO 105-E04[8]

Note: Fastness properties can be influenced by the depth of shade, dyeing process, and finishing treatments.

Experimental Protocols

The following are detailed methodologies for the application of **Acid Black 107** to wool, silk, and nylon.

Dyeing of Wool

This protocol is designed for exhaust dyeing of wool fibers, yarn, or fabric.

Materials:

- Wool substrate
- Acid Black 107
- Glacial Acetic Acid or Ammonium Acetate
- Glauber's Salt (Sodium Sulfate) as a leveling agent
- Non-ionic wetting agent
- Deionized water

Procedure:



- Scouring: Thoroughly wash the wool substrate with a non-ionic detergent to remove any impurities. Rinse well.
- Dye Bath Preparation: Prepare the dye bath with a liquor ratio of 20:1 to 40:1. Add a non-ionic wetting agent and 5-10% Glauber's Salt (on weight of fiber, o.w.f.).
- pH Adjustment: Adjust the pH of the dye bath to 5-6 using a dilute solution of acetic acid or ammonium acetate.
- Dye Dispersion: Separately dissolve the required amount of Acid Black 107 (e.g., 1-3% o.w.f. for a medium shade) in a small amount of hot deionized water and stir until fully dissolved. Add the dye solution to the dye bath.
- Dyeing Process:
 - Immerse the wetted wool substrate into the dye bath at an initial temperature of 40-50°C.
 [6][7]
 - Agitate the substrate gently and run for 10 minutes.
 - Increase the temperature at a rate of 1-2°C per minute to 90-100°C.[2][8][9]
 - Maintain this temperature for 45-60 minutes, ensuring continuous gentle agitation.
- Cooling and Rinsing:
 - Allow the dye bath to cool gradually to 70-80°C.
 - Remove the substrate and rinse thoroughly with warm water, followed by a cold water rinse until the water runs clear.
- Drying: Squeeze out excess water and air dry or tumble dry at a low temperature.

Dyeing of Silk

This protocol is adapted to preserve the characteristic luster and hand-feel of silk.

Materials:



- Silk substrate
- Acid Black 107
- Acetic Acid
- Sodium Chloride or Sodium Sulfate
- · Deionized water

Procedure:

- Degumming: If using raw silk, perform a degumming process to remove sericin. For processed silk, a gentle wash is sufficient.
- Dye Bath Preparation: Prepare the dye bath with a liquor ratio of 30:1 to 50:1.
- pH Adjustment: Adjust the pH to a neutral or weakly acidic range (pH 6-7) with dilute acetic acid.
- Dye Dispersion: Prepare the dye solution as described for wool.
- Dyeing Process:
 - Introduce the wetted silk into the dye bath at 40-50°C.[11]
 - Agitate gently for 10-15 minutes.
 - Raise the temperature at a rate of 1-2°C per minute to a maximum of 85-90°C.
 - Hold at this temperature for 30-60 minutes with continuous gentle movement.[11][12]
- · Cooling and Rinsing:
 - Cool the dye bath slowly to room temperature to avoid shocking the fibers.
 - Rinse the silk with lukewarm water and then with cold water.



 Drying: Gently squeeze out excess water (do not wring) and air dry away from direct sunlight.

Dyeing of Nylon

This protocol outlines the procedure for dyeing nylon, with particular attention to temperature control.

Materials:

- Nylon substrate
- Acid Black 107
- Ammonium Sulfate or Acetic Acid
- Leveling agent
- Deionized water

Procedure:

- Pre-treatment: Scour the nylon material to ensure it is free from oils and finishes.
- Dye Bath Preparation: Set up the dye bath with a liquor ratio of 20:1 to 40:1. Add a suitable leveling agent.
- pH Adjustment: For neutral dyeing, adjust the pH to 7-8.[6] For a more acidic process, a pH of 4.5-5.5 can be used with acetic acid.[14]
- Dye Dispersion: Prepare the dye solution as previously described.
- Dyeing Process:
 - Immerse the nylon in the dye bath at room temperature or 40°C.[13]
 - For later dye additions, cool the bath to 70-80°C before adding the dye.[6]

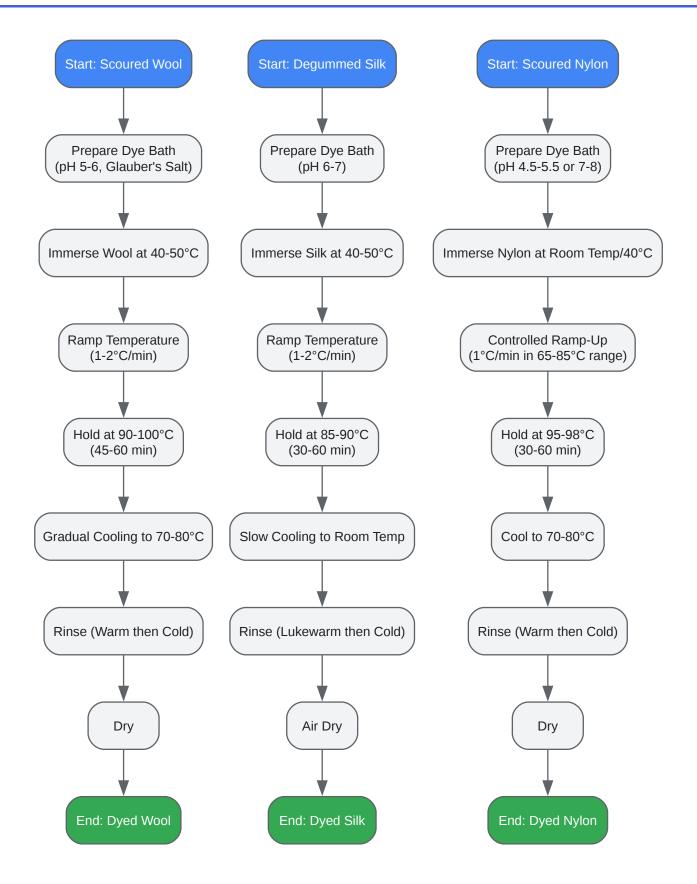


- Raise the temperature at a controlled rate of approximately 1°C per minute, particularly through the critical range of 65-85°C to ensure level dyeing.[13]
- Continue heating to 95-98°C and hold for 30-60 minutes.[13][14]
- Cooling and Rinsing:
 - Cool the dye bath to 70-80°C before draining.[6]
 - Rinse with warm and then cold water.
- Drying: The material can be air-dried or machine-dried according to its end-use requirements.

Visualization of Experimental Workflow

The following diagrams illustrate the key stages of the dyeing processes for each substrate.





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